

# The Discovery and Isolation of 8,8''-Biskoenigine: A Technical Guide

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## Compound of Interest

Compound Name: 8,8''-Biskoenigine

Cat. No.: B13419702

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## Introduction

**8,8''-Biskoenigine** is a dimeric carbazole alkaloid first isolated from the plant *Murraya koenigii*, commonly known as the curry tree.[1][2][3][4] Structurally, it is a symmetrical dimer of the carbazole alkaloid koenigine.[1] This compound has garnered interest within the scientific community due to its documented antiosteoporotic activity, presenting a potential avenue for the development of new therapeutic agents.[1][2] This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of **8,8''-Biskoenigine**, including detailed experimental protocols and quantitative data where available.

## Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>38</sub> H <sub>36</sub> N <sub>2</sub> O <sub>6</sub>	--INVALID-LINK--
Molecular Weight	616.7 g/mol	--INVALID-LINK--
Appearance	Not specified in available literature	
Solubility	Not specified in available literature	

## Discovery and Natural Source

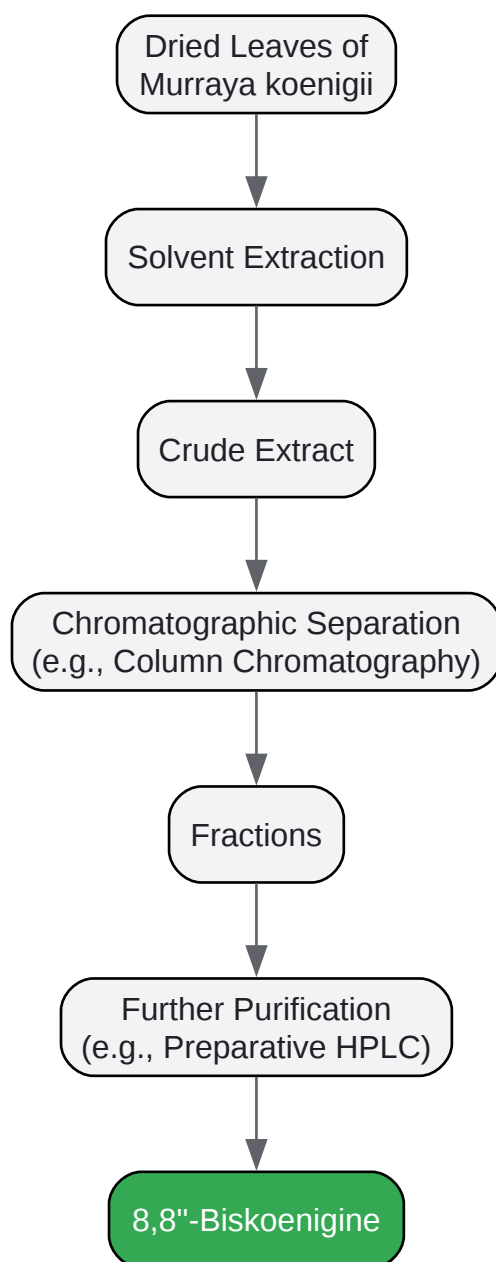
**8,8''-Biskoenigine** was first reported as a new carbazole alkaloid in 2003 by Wang et al., isolated from the leaves of *Murraya koenigii* collected in Xishuangbanna, Yunnan province, China.<sup>[1]</sup> This plant is a member of the Rutaceae family and is a rich source of various carbazole alkaloids.<sup>[3][4]</sup>

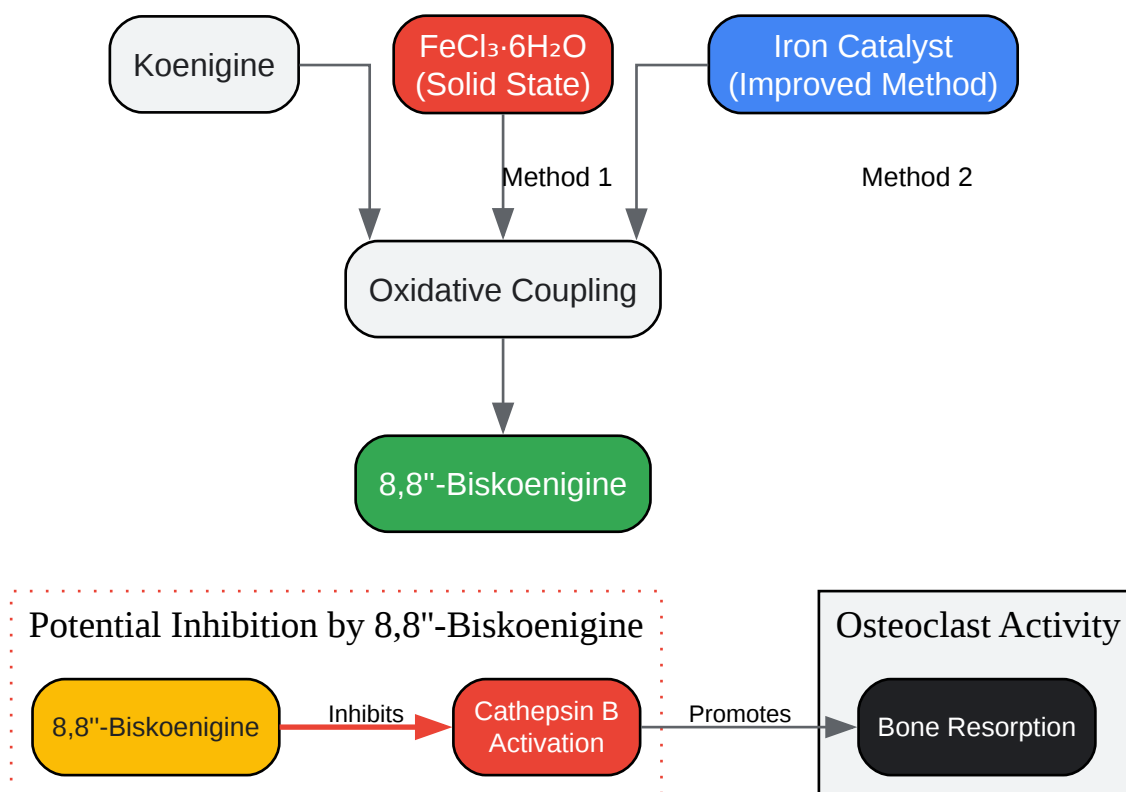
## Experimental Protocols

### Isolation of 8,8''-Biskoenigine from *Murraya koenigii*

While the seminal publication by Wang et al. (2003) outlines the isolation, specific quantitative details such as the initial weight of plant material and final yield of **8,8''-Biskoenigine** are not available in the reviewed literature. The general procedure involves solvent extraction followed by chromatographic separation.

General Workflow for Isolation:





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## References

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